

Application Notes and Protocols for Quantitative PCR Analysis of TERT mRNA Expression

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Compound of Interest

Compound Name: *TERT activator-2*

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Introduction

Telomerase reverse transcriptase (TERT) is the catalytic subunit of the enzyme telomerase, which is essential for maintaining telomere length at the ends of chromosomes.[1] In most somatic cells, telomerase activity is very low or absent, leading to telomere shortening with each cell division, a process associated with cellular aging.[1] However, in approximately 85% of human cancers, telomerase is reactivated, allowing cancer cells to overcome replicative senescence and achieve proliferative immortality.[1] This reactivation is often due to increased expression of TERT.

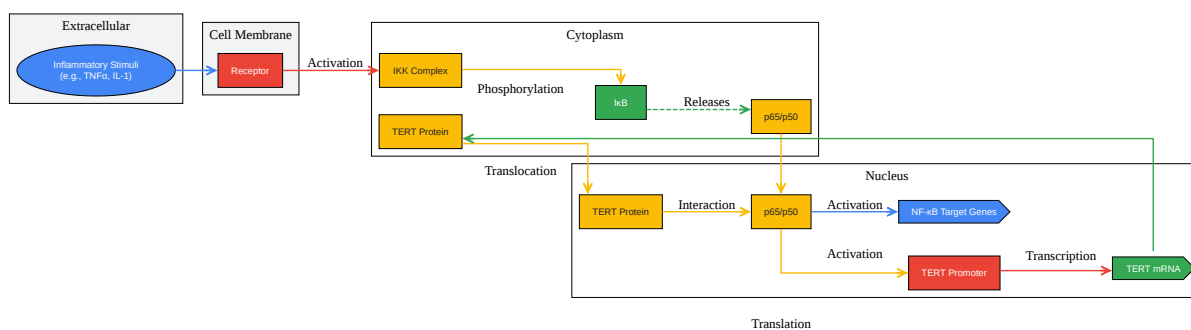
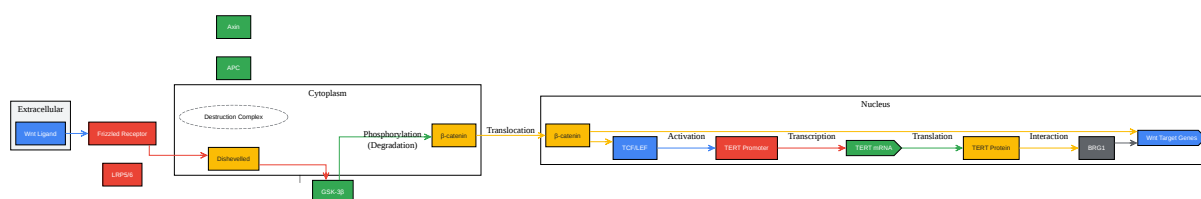
The expression of TERT is tightly regulated by various signaling pathways, including the Wnt/ β -catenin and NF- κ B pathways.[2][3] In the Wnt/ β -catenin pathway, β -catenin can directly bind to the TERT promoter to enhance its transcription.[4] TERT, in turn, can modulate Wnt signaling by interacting with BRG1, a chromatin-remodeling protein, and acting as a co-factor in the β -catenin transcriptional complex.[4][5] In the context of the NF- κ B pathway, the p65 subunit can regulate TERT expression, and TERT can form a complex with p65, influencing the transcription of NF- κ B target genes.

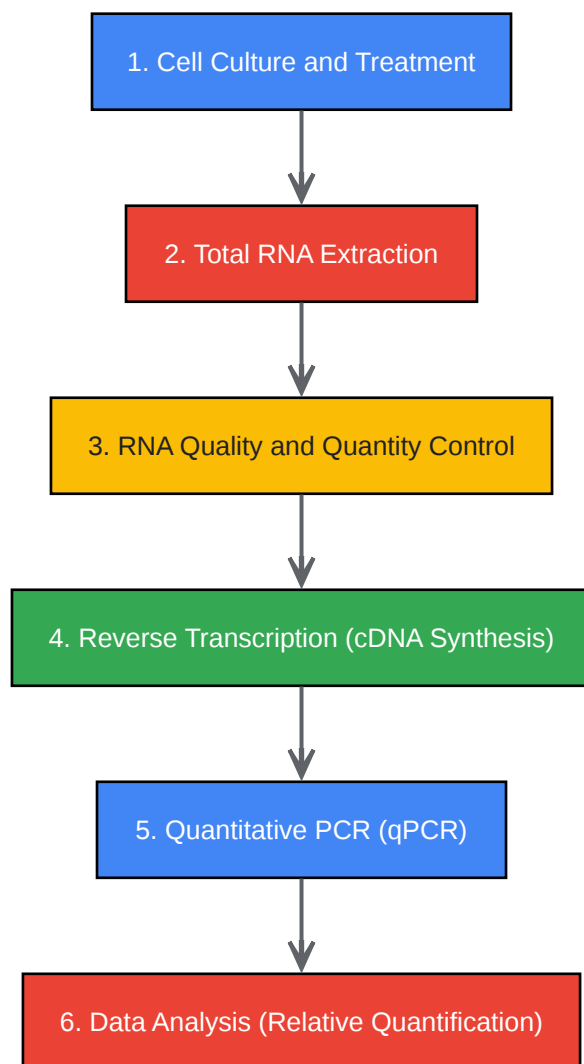
Given its critical role in cancer cell proliferation and survival, TERT is a significant target for anti-cancer drug development. Accurate and reliable quantification of TERT mRNA expression is crucial for understanding its regulation, assessing the efficacy of TERT-targeting therapies, and for potential diagnostic and prognostic applications.^[1] Quantitative real-time PCR (qPCR) is a highly sensitive and specific method for measuring mRNA levels, making it the gold standard for TERT expression analysis.

These application notes provide a comprehensive guide to the analysis of TERT mRNA expression using qPCR, including detailed experimental protocols, guidelines for data analysis and presentation, and visual representations of the relevant signaling pathways and experimental workflow.

Signaling Pathways Involving TERT

The regulation of TERT expression is complex and involves multiple signaling pathways. Below are diagrams illustrating the interplay between TERT and the Wnt/ β -catenin and NF- κ B signaling pathways.





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References

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- [5. Telomerase modulates Wnt signalling by association with target gene chromatin - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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